

what is XPhos Pd G3 precatalyst

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: XPhosPdG3

Cat. No.: S12378445

Get Quote

Chemical Profile

The table below summarizes the core identification and physical data for XPhos Pd G3:

Property	Description
CAS Number	1445085-55-1 [1] [2] [3]
Molecular Formula	C ₄₆ H ₆₂ NO ₃ PPdS [1] [2]
Molecular Weight	846.46 g/mol [1] [2]
Appearance	White to off-white powder [4] [2]
Melting Point	146-151 °C (decomposition) [4] [1] [2]
Storage	Under inert gas (N ₂ or Ar) at 2-8°C [1] [2] [3]

Key Characteristics & Advantages

XPhos Pd G3 offers several practical advantages over earlier catalyst systems, which are summarized in the following table:

Feature	Advantage & Significance
Enhanced Stability	Air, moisture, and thermally stable for convenient handling and storage [4] [5].
High Solubility	Highly soluble in a wide range of common organic solvents [4].
Quantitative Activation	Ensures efficient and predictable formation of the active catalytic species [5].
Precise Stoichiometry	Provides accurate control of the ligand-to-palladium ratio for more reproducible results [4].

Applications in Cross-Coupling Reactions

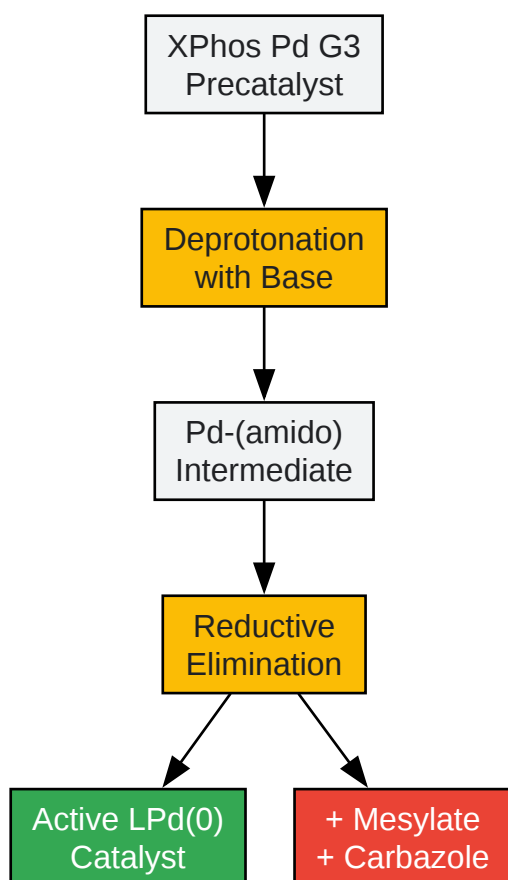
XPhos Pd G3 is a versatile catalyst for various important transformations. Its application in key reaction types is detailed below:

Reaction Type	Specific Application
Suzuki-Miyaura Coupling	Coupling of (hetero)aryl chlorides with unstable boronic acids at room temperature to 40°C with short reaction times [4] [5].
Buchwald-Hartwig Amination	Formation of C-N bonds between aryl halides and amines [1].
Other Couplings	Also applicable to Negishi , Sonogashira , and Hiyama coupling reactions [4].

Activation Mechanism

The high activity of XPhos Pd G3 comes from its designed activation pathway. It first generates an intermediate Pd-(amido) complex, which then undergoes reductive elimination to produce the active LPd(0) species, a mesylate salt, and carbazole [5].

The following diagram illustrates the activation pathway of XPhos Pd G3:



[Click to download full resolution via product page](#)

Handling and Quality Control

While stable, XPhos Pd G3 should be stored under an inert atmosphere and protected from light to maintain long-term efficacy [2] [3]. The compound is classified with the signal word "Warning" and hazard statements H315-H319-H335, indicating it can cause skin and eye irritation and may cause respiratory irritation [2].

Commercial samples can contain impurities such as **Pd(ABP)(HABP)(OMs)** or **PdCl₂(XPhos)₂**, which can affect catalytic performance [6]. A simple method for quality control using ¹H-NMR spectroscopy has been developed to assess impurity content rapidly [6] [7].

Synthesis Protocol

A representative multigram-scale synthesis from scientific literature is as follows [1]:

- **Reaction:** A 2 L Schlenk flask is charged with $[\text{Pd}(\text{ABP})(\text{OMs})]_2$ (53.6 g, 64 mmol) and XPhos ligand (61.5 g, 129 mmol). The flask is evacuated and backfilled with argon three times.
- **Solvent & Conditions:** 1.4 L of deoxygenated, anhydrous tetrahydrofuran (THF) is added under argon. The reaction mixture is stirred at room temperature for 1.5 hours.
- **Work-up:** The mixture is filtered under argon. Most of the filtrate is concentrated under vacuum.
- **Precipitation & Isolation:** The residue is treated with 1.2 L of deoxygenated hexane, yielding a beige precipitate. The solid is collected by filtration, washed with hexane, and dried under vacuum at 50°C to yield 92.0 g of product.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. CAS 1445085-55-1 XPhos Pd G3 [alfa-chemistry.com]
2. XPhos Pd G3 | 1445085-55-1 [chemicalbook.com]
3. 1445085-55-1 | XPhos Pd G3 [chemscene.com]
4. XPhos Pd G3 95 1445085-55-1 [sigmaaldrich.com]
5. G3 and G4 Buchwald Precatalysts [sigmaaldrich.com]
6. Third Generation Buchwald Precatalysts with XPhos and ... [pmc.ncbi.nlm.nih.gov]
7. Third Generation Buchwald Precatalysts with XPhos and ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [what is XPhos Pd G3 precatalyst]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12378445#what-is-xphos-pd-g3-precatalyst>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com